

A Researcher's Guide to Sourcing Limonianin (Atalantoflavone): Ensuring Quality and Reproducibility

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Compound of Interest

Compound Name: *Limonianin*

Cat. No.: *B177917*

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It is critical to note that **Limonianin** and Atalantoflavone are trivial names for the same chemical compound. Therefore, a direct head-to-head comparison of their biological activity is not applicable. The focus for researchers should instead be on the verification of the quality and purity of this compound as supplied by different vendors. This guide provides a framework for researchers, scientists, and drug development professionals to assess the quality of **Limonianin**/Atalantoflavone from any supplier to ensure the reliability and reproducibility of experimental results.

Limonianin, also known as Atalantoflavone, is a flavone that can be isolated from sources such as *Erythrina sigmoidea* and the root bark of *Citrus limonia*.^[1] It has demonstrated various biological activities, including inhibitory effects against *Porphyromonas gingivalis* and cytotoxic activity against multidrug-resistant cancer cell lines.^[1] Given its potential, ensuring the purity and consistency of the compound is paramount for any research application.

Supplier Qualification: A Framework for Quality Assessment

When sourcing **Limonianin** (Atalantoflavone), it is essential to move beyond the supplier's certificate of analysis (CoA) and perform independent verification. The following tables and protocols outline key experiments for this purpose.

Table 1: Purity and Identity Assessment

Parameter	Method	Purpose	Acceptance Criteria
Identity	^1H NMR, ^{13}C NMR, Mass Spectrometry (MS)	Confirms the chemical structure matches that of Limonianin.	Spectral data should be consistent with published reference spectra.
Purity	High-Performance Liquid Chromatography (HPLC) with UV or MS detection	Quantifies the percentage of the active compound and detects impurities.	Purity $\geq 98\%$ is recommended for most in vitro and in vivo studies.
Residual Solvents	Gas Chromatography-Mass Spectrometry (GC-MS)	Detects and quantifies any remaining solvents from the synthesis or purification process.	Should be within acceptable limits as defined by ICH guidelines.
Water Content	Karl Fischer Titration	Determines the amount of water present, which can affect compound stability and accurate weighing.	Typically $<1\%$ for solid compounds.

Table 2: Stability and Biological Activity Assessment

Parameter	Method	Purpose	Acceptance Criteria
Appearance	Visual Inspection	Assesses the physical state, color, and homogeneity of the compound.	Should be a consistent, homogenous solid as described by the supplier.
Solubility	Serial Dilution in various solvents (e.g., DMSO, Ethanol)	Determines the solubility profile, which is critical for preparing stock solutions and experimental assays.	Should be consistent with expected solubility and result in a clear solution at working concentrations.
Biological Activity	Relevant in vitro assay (e.g., cytotoxicity assay on a sensitive cancer cell line)	Confirms that the compound is biologically active and performs as expected.	The measured IC ₅₀ or other activity metric should be in line with previously published data.
Short-term Stability	HPLC analysis of a stock solution stored at various conditions (e.g., 4°C, -20°C, -80°C) over time	Assesses the stability of the compound in solution.	<5% degradation over the typical course of an experiment.

Experimental Protocols

Purity Determination by High-Performance Liquid Chromatography (HPLC)

Objective: To quantify the purity of the **Limonianin** sample and identify any potential impurities.

Materials:

- **Limonianin** sample

- HPLC-grade acetonitrile (ACN)
- HPLC-grade water
- Formic acid (or other suitable modifier)
- C18 reverse-phase HPLC column
- HPLC system with UV detector

Method:

- Prepare a stock solution of the **Limonianin** sample in a suitable solvent (e.g., DMSO) at a concentration of 1 mg/mL.
- Prepare a series of dilutions from the stock solution for the calibration curve.
- Set up the HPLC method:
 - Column: C18, 4.6 x 150 mm, 5 μ m
 - Mobile Phase A: Water with 0.1% formic acid
 - Mobile Phase B: Acetonitrile with 0.1% formic acid
 - Gradient: A typical gradient would be to start with a low percentage of B, ramp up to a high percentage of B to elute the compound and any impurities, and then return to initial conditions to re-equilibrate the column.
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 μ L
 - Detection Wavelength: Determined by a UV scan of **Limonianin** (a typical starting point for flavonoids is around 254 nm and 340 nm).
- Inject the standards and the sample.

- Analyze the resulting chromatogram. The purity is calculated as the area of the main peak divided by the total area of all peaks, expressed as a percentage.

Biological Activity Validation: Cytotoxicity Assay

Objective: To confirm the biological activity of the **Limonianin** sample by measuring its cytotoxic effect on a cancer cell line.

Materials:

- **Limonianin** sample
- A suitable cancer cell line (e.g., a multidrug-resistant line if that is the research focus)
- Cell culture medium and supplements (e.g., DMEM, FBS, penicillin-streptomycin)
- 96-well cell culture plates
- Cell viability reagent (e.g., MTT, PrestoBlue™, CellTiter-Glo®)
- Plate reader

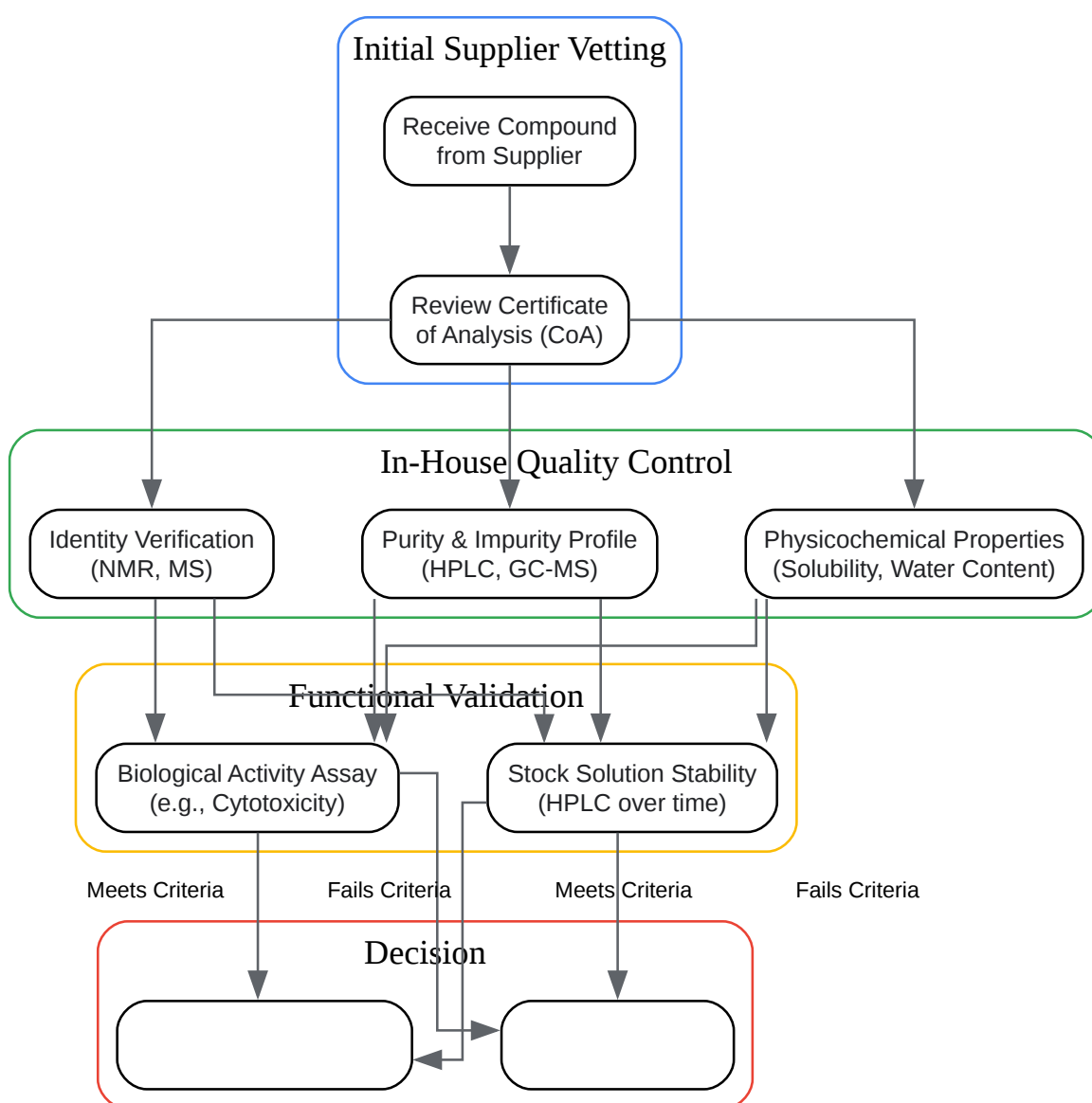
Method:

- Seed the cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Prepare a serial dilution of the **Limonianin** stock solution in the cell culture medium.
- Remove the old medium from the cells and add the medium containing the different concentrations of **Limonianin**. Include a vehicle control (medium with the same concentration of DMSO as the highest **Limonianin** concentration).
- Incubate the plate for a specified period (e.g., 48 or 72 hours).
- Add the cell viability reagent to each well according to the manufacturer's instructions.
- Incubate for the recommended time.

- Measure the absorbance or fluorescence using a plate reader.
- Calculate the cell viability as a percentage of the vehicle control and plot the results to determine the IC_{50} value. This value can then be compared to published data.

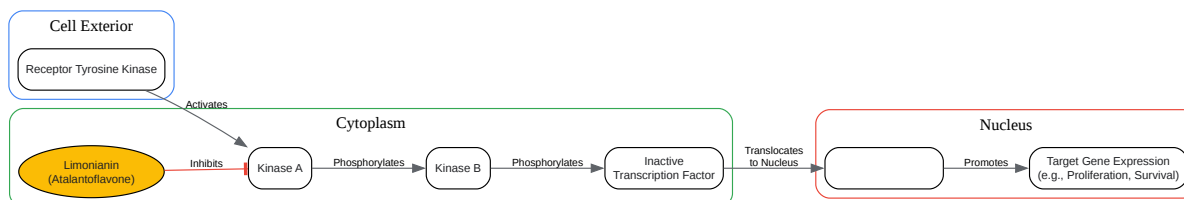
Visualizing Workflows and Pathways

The following diagrams illustrate the logical workflow for qualifying a new batch of **Limonianin** and a simplified representation of a generic signaling pathway that a flavonoid like **Limonianin** might modulate.



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Caption: Workflow for qualifying a new batch of a research compound.



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Caption: Potential mechanism of action for **Limonianin** via kinase inhibition.

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References

- 1. medchemexpress.com [medchemexpress.com]
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